

An In-depth Technical Guide to N-Ethylisopropylamine: CAS Number and Safety Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Ethylisopropylamine*

Cat. No.: *B046697*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical identifier and critical safety information for **N-Ethylisopropylamine**. The data herein is compiled and presented to meet the needs of laboratory and research professionals, ensuring safe handling and informed use of this compound.

Chemical Identification

N-Ethylisopropylamine is a secondary amine used as an intermediate in various chemical syntheses. Accurate identification is crucial for regulatory compliance and safety.

- Chemical Name: **N-Ethylisopropylamine**
- Synonyms: 1-Methyldiethylamine, N-Ethyl-2-propanamine, Ethylisopropylamine[1][2]
- CAS Number: 19961-27-4[1][3][4]
- Molecular Formula: $C_5H_{13}N$ [2][3]
- Molecular Weight: 87.16 g/mol
- Structure:

Quantitative Safety and Physical Properties

The following table summarizes the key quantitative safety and physical data for **N-Ethylisopropylamine**, compiled from various safety data sheets.

Property	Value	Source(s)
Physical State	Liquid	[2]
Appearance	Clear	[2]
Boiling Point	71-73 °C (lit.)	[5]
Density	0.72 g/mL at 25 °C (lit.)	[5][6]
Refractive Index	n _{20/D} 1.392 (lit.)	[5][6]
Flash Point	16 °C (60.8 °F) - closed cup	[5]
Acute Oral Toxicity	Category 4	[2][7]
Acute Dermal Toxicity	Category 4	[2][7]
Acute Inhalation Toxicity (Vapors)	Category 4	[2][7]
Skin Corrosion/Irritation	Category 1B	[2][7]
Serious Eye Damage/Irritation	Category 1	[2][7]
Flammable Liquids	Category 2	[2][7]
Oral LD50	No data available	[8]

Hazard Identification and Precautionary Measures

N-Ethylisopropylamine is classified as a hazardous chemical.[7] It is a highly flammable liquid and vapor that causes severe skin burns and eye damage.[2][7] It is also harmful if swallowed, in contact with skin, or if inhaled.[2]

Signal Word: Danger[5][7]

Hazard Statements:

- H225: Highly flammable liquid and vapor.[5]
- H314: Causes severe skin burns and eye damage.[5]

Precautionary Statements: Users should wash hands and any exposed skin thoroughly after handling.[7] Personal protective equipment, including protective gloves, clothing, eye, and face protection, is mandatory. The substance should be stored in a well-ventilated, cool place and kept away from open flames, hot surfaces, and other sources of ignition.[7] In case of fire, use CO₂, dry chemical, or foam for extinction.[7]

Experimental Protocols for Safety Evaluation

While specific experimental data for **N-Ethylisopropylamine** is limited in publicly available documents, the hazard classifications are based on standardized testing protocols established by regulatory bodies like the OECD (Organisation for Economic Co-operation and Development). Below are generalized methodologies for the key toxicological endpoints.

Acute Oral Toxicity (OECD Test Guideline 423: Acute Toxic Class Method)

- Objective: To determine the oral toxicity of a substance.
- Procedure: A single dose of the substance is administered orally to a group of fasted rodents. Animals are observed for up to 14 days for signs of toxicity and mortality. The dose at which lethality is observed determines the toxicity classification.
- Data Analysis: The LD₅₀ (Lethal Dose, 50%) is estimated, which is the dose expected to cause death in 50% of the treated animals.

Skin Corrosion/Irritation (OECD Test Guideline 404: Acute Dermal Irritation/Corrosion)

- Objective: To assess the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.
- Procedure: A small amount of the test substance is applied to a shaved area of the skin of a test animal (typically a rabbit). The site is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.

- **Data Analysis:** The severity of the skin reactions is scored and used to classify the substance.

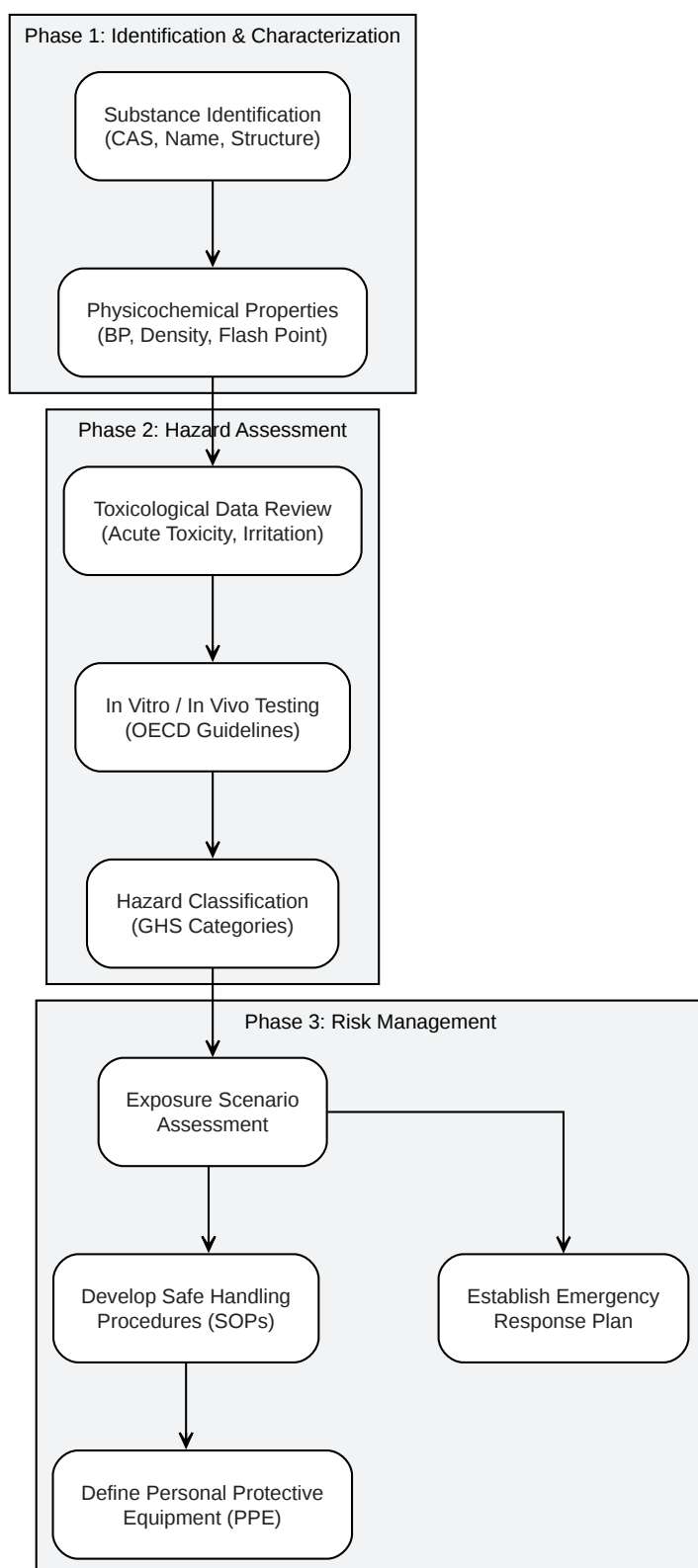
Serious Eye Damage/Irritation (OECD Test Guideline 405: Acute Eye Irritation/Corrosion)

- **Objective:** To determine the potential of a substance to cause damage to the eye.
- **Procedure:** A small, measured amount of the substance is instilled into the conjunctival sac of one eye of a test animal (usually a rabbit). The other eye serves as a control. The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis at specific intervals.
- **Data Analysis:** The scores for the observed effects are used to classify the substance's potential for eye irritation or irreversible damage.

Visualized Workflows and Pathways

Chemical Safety Assessment Workflow

The following diagram illustrates a generalized workflow for assessing the safety of a chemical substance like **N-Ethylisopropylamine**.

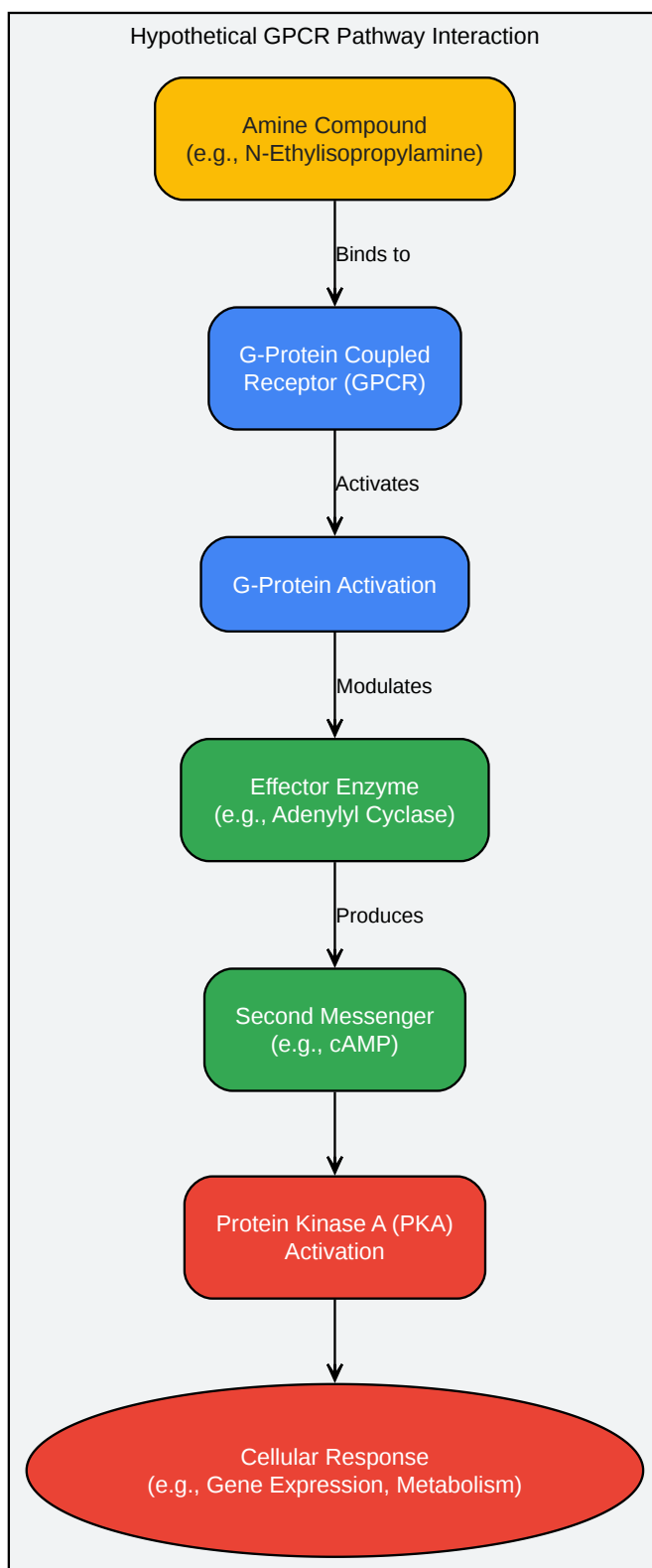


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Caption: A logical workflow for chemical safety assessment.

Hypothetical Signaling Pathway Interaction

Amine compounds can potentially interact with various biological signaling pathways. The diagram below illustrates a hypothetical interaction with a G-protein coupled receptor (GPCR) pathway, a common target for many drugs and bioactive molecules.



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Caption: Hypothetical interaction with a GPCR signaling pathway.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-Ethylisopropylamine: CAS Number and Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046697#n-ethylisopropylamine-cas-number-and-safety-data]

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